

Comprehensive Technical Guide: 2-(Piperidin-4-yl)piperidine (2,4'-Bipiperidine)

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Compound of Interest

Compound Name: 2-(Piperidin-4-yl)piperidine

Cat. No.: B13235660

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Executive Summary

2-(Piperidin-4-yl)piperidine, commonly referred to as 2,4'-bipiperidine, is a structural isomer of the dipiperidine family. While less commercially ubiquitous than its symmetric counterparts (4,4'-bipiperidine and 2,2'-bipiperidine), it holds critical importance in pharmaceutical development as a process-related impurity and a structural motif in ligand design.

This guide provides a technical deep-dive into its physicochemical properties, synthetic origins, and analytical characterization, specifically tailored for drug development scientists managing impurity profiles in piperidine-based active pharmaceutical ingredients (APIs) such as Bupivacaine and Ropivacaine.

Chemical Identity & Molecular Architecture[1]

The molecule consists of two saturated piperidine rings connected via a carbon-carbon single bond between the C2 position of one ring and the C4 position of the other. This asymmetry introduces unique stereochemical and spectroscopic characteristics compared to the symmetric isomers.

Parameter	Technical Detail
IUPAC Name	2-(Piperidin-4-yl)piperidine
Common Synonyms	2,4'-Bipiperidine; 2,4'-Dipiperidyl
CAS Number	Note: Often indexed as derivatives or precursors. ^[1] Precursor (Pyridine): 30532-37-7 (2-(Piperidin-4-yl)pyridine) Isomer Analog (4,4'): 15336-72-8
Molecular Formula	C ₁₀ H ₂₀ N ₂
Molecular Weight	168.28 g/mol
SMILES	C1CCNC(C1)C2CCNCC2
Stereochemistry	Contains chiral centers at the junction points. Commercial synthesis via hydrogenation typically yields a mixture of diastereomers (cis/trans relative to ring substituents).

Physicochemical Properties^{[1][3][4][5][6][7][8]}

The physical behavior of 2,4'-bipiperidine is governed by the conformational flexibility of the two rings and the hydrogen-bonding capability of the secondary amines.

Comparative Property Table

Data synthesized from isomeric trends and computational models.

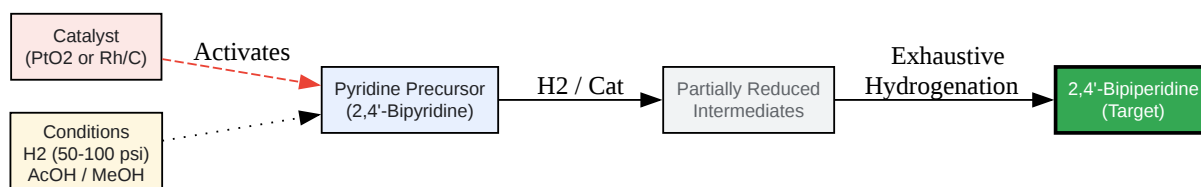
Property	2,4'-Bipiperidine (Target)	4,4'-Bipiperidine (Reference)	2,2'-Bipiperidine (Reference)
Physical State	Solid (Low Melting) / Semi-solid	Solid (Crystalline)	Solid / Liquid
Melting Point	~60–100 °C (Predicted*)	169–173 °C	30 °C
Boiling Point	~260 °C (at 760 mmHg)	~270 °C	~255 °C
pKa (Base)	11.1 / 10.2 (Two distinct steps)	~11.2 (Equivalent)	~11.0
LogP	1.15 ± 0.2	1.07	1.20
Solubility	High in MeOH, EtOH, CHCl ₃ ; Moderate in H ₂ O	Soluble	Soluble

*Note: The lower symmetry of the 2,4'-isomer disrupts crystal packing relative to the 4,4'-isomer, resulting in a significantly lower melting point.

Synthetic Pathways & Formation Mechanism[2][7]

The primary route to 2,4'-bipiperidine is the catalytic hydrogenation of 2,4'-bipyridine. In drug development, this molecule frequently arises as a byproduct during the reduction of pyridine-based intermediates.

Synthesis Workflow (Graphviz Diagram)



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Figure 1: Catalytic hydrogenation pathway converting 2,4'-bipyridine to the fully saturated 2,4'-bipiperidine.

Mechanistic Insight

The reduction of the pyridine ring is stepwise. The 2-substituted ring is often more susceptible to reduction than the 4-substituted ring due to steric and electronic factors, but under exhaustive conditions (high pressure H₂, acidic media), both rings are saturated.

Critical Control Point: Incomplete hydrogenation can lead to 2-(piperidin-4-yl)pyridine (CAS 30532-37-7), a common impurity that must be separated via HPLC.

Pharmaceutical Relevance: Impurity Profiling

In the synthesis of local anesthetics like Ropivacaine and Bupivacaine, "bipiperidine" species are critical quality attributes.

Formation in Anesthetic Synthesis

These drugs are often synthesized via the hydrogenation of piperidoxylidide precursors. If the starting material contains pyridine impurities, or if radical coupling occurs during the reaction, bipiperidines form.

- **Radical Coupling:** During metal-catalyzed reactions, pyridine radicals can dimerize.
- **Regio-selectivity:** The coupling can occur at the 2,2', 4,4', or 2,4' positions, leading to a mixture of isomers.

Analytical Detection (HPLC/GC)

Due to the lack of a chromophore in the fully saturated bipiperidine, UV detection is weak (end absorption <210 nm).

- **Recommended Method:** LC-MS/MS or GC-FID.
- **Derivatization:** For UV/Vis detection, derivatization with reagents like FMOC-Cl is often required to target the secondary amines.

Spectroscopic Characterization

Distinguishing the 2,4'-isomer from the 4,4' and 2,2' isomers is best achieved via NMR spectroscopy due to the unique symmetry environments.

Spectroscopy	2,4'-Bipiperidine Signature Features
¹ H NMR	Asymmetry: Unlike 4,4' (one set of signals) or 2,2' (one set), the 2,4'-isomer shows two distinct NH signals and a complex aliphatic region. The proton at the C2-connection point appears as a distinct doublet of doublets (dd) further downfield than the C4-connection proton.
¹³ C NMR	10 Distinct Carbon Signals: The lack of symmetry results in a unique peak for every carbon atom in the skeleton (unlike 4,4' which shows only 3-4 unique signals).
Mass Spec (ESI+)	m/z = 169.17 [M+H] ⁺ . Fragmentation often yields a peak at m/z 84 (piperidiny l cation), characteristic of the cleavage of the C-C bond between the rings.

Handling & Safety Protocols

As a secondary amine, 2,4'-bipiperidine exhibits properties typical of the class.

- Hazards: Corrosive (Skin Corr. 1B) and Irritant.
- Storage: Hygroscopic. Store under inert atmosphere (Argon/Nitrogen) to prevent carbonate formation from atmospheric CO₂.
- Incompatibility: Strong oxidizing agents, acid chlorides, anhydrides.

References

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Sources

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